

Triallyl trimesate PLA crystallization rate enhancement verification

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Compound Focus: Triallyl trimesate

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Performance Data Summary

The table below summarizes the core experimental findings for PLA modification using a system involving **triallyl trimesate** (TAM) and dicumyl peroxide (DCP).

Performance Metric	Unmodified PLA/PHO Blend	PLA/PHO Blend with DCP & TAM	Measurement Method	Experimental Context
Crystallization Temperature	~95°C	Shifted to ~123.5°C	Differential Scanning Calorimetry (DSC)	Non-isothermal crystallization; Peroxide-initiated reactive modification [1]
Crystallization Half-time ($t_{0.5}$)	Higher	Decreased	Isothermal Crystallization Kinetics	Isothermal crystallization; Indicates faster crystallization rate [1]
Melt Strength / Strain Hardening	Absent or low	Enhanced	Rheological Measurements	Reactive modification in melt state [1]

Performance Metric	Unmodified PLA/PHO Blend	PLA/PHO Blend with DCP & TAM	Measurement Method	Experimental Context
Tensile Strength	21.1 MPa	85.8 MPa	Mechanical Testing	PTLG/Sc-PLA blend; TAM used in a different but related polymer system [2]
Impact Properties & Elongation at Break	Lower	Improved	Mechanical Testing	---

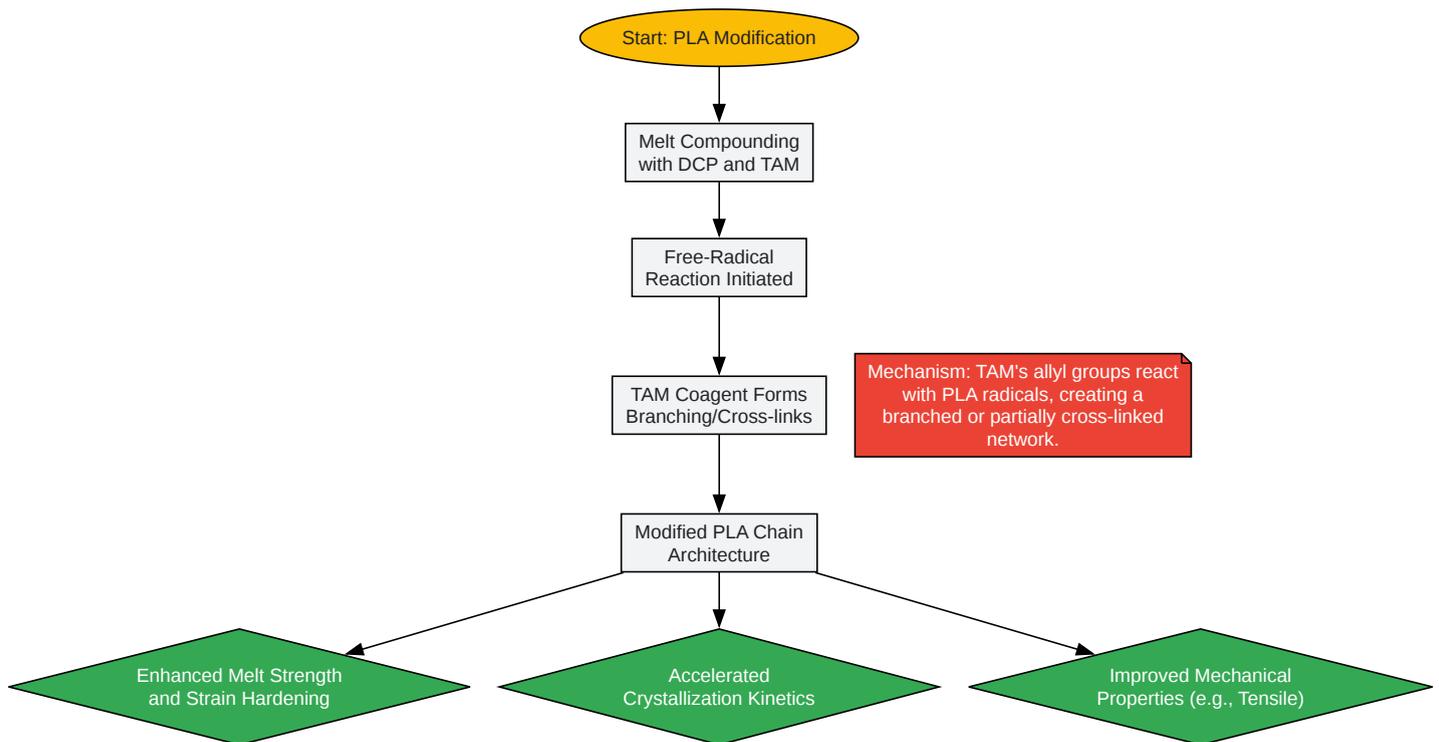
Experimental Protocols

To verify the crystallization enhancement, the following experimental methodologies were employed in the studies:

- **Reactive Modification Procedure [1]:**
 - PLA (and/or its blend with Poly(3-hydroxyoctanoate) (PHO)) is compounded in a melt mixer.
 - The modifying agents, **dicumyl peroxide (DCP)** as a free-radical initiator and **triallyl trimesate (TAM)** as a coagent, are added during the melt compounding process.
 - The process induces partial cross-linking and branching of the polymer chains.
- **Characterization Techniques:**
 - **Differential Scanning Calorimetry (DSC):** Used to study non-isothermal and isothermal crystallization behavior. Measurements record the crystallization temperature and calculate the relative degree of crystallinity (X_t) and crystallization half-time ($t_{0.5}$) [1].
 - **Rheological Measurements:** Assess the viscoelastic properties of the polymer melt, demonstrating enhanced melt strength and strain hardening after modification [1].
 - **Mechanical Testing:** Determines improvements in tensile strength, elongation at break, and impact properties [2] [1].
 - **Polarized Optical Microscopy (POM):** Used to observe changes in spherulitic morphology and nucleation density [2].

Mechanism of Action Workflow

The following diagram illustrates the proposed mechanism and experimental workflow for how **triallyl trimesate** enhances PLA properties, based on the gathered research.



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Research Conclusions and Limitations

The experimental data confirms that the reactive modification of PLA using a system of **dicumyl peroxide (DCP) and triallyl trimesate (TAM)** is an effective strategy for enhancing its crystallization rate and overall performance [1]. The key improvements include a significant increase in crystallization temperature, a reduction in crystallization half-time, and a substantial boost in mechanical strength.

- **Primary Role of TAM: Triallyl trimesate** acts as a **coagent** in a peroxide-initiated reaction. Its trifunctional structure (three allyl groups) allows it to form branches and partial cross-links between PLA polymer chains. This modified chain architecture is responsible for the observed enhancements in melt strength and, crucially, provides more nucleation sites for crystal growth, thereby accelerating the overall crystallization process [1].
- **Key Limitation of Available Data:** The search results, while containing valuable quantitative data, do not provide a direct, side-by-side comparison of **triallyl trimesate** against a wide range of other commercial nucleating agents or coagents. The positive data is primarily presented for the DCP/TAM system itself. For a comprehensive comparative guide, it would be necessary to consult specialized polymer science databases or head-to-head studies that include other specific alternatives.

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References

1. (PDF) Improvements in the melt and solid-state properties of poly(lactic... [academia.edu]
2. of the Enhancement and biocompatibility of poly... crystallization [pubs.rsc.org]

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